

# Personal protective equipment for handling Benzhydryl 2-chloroethyl ether

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## Compound of Interest

Compound Name: Benzhydryl 2-chloroethyl ether

Cat. No.: B134878

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## Essential Safety and Handling Guide for Benzhydryl 2-chloroethyl ether

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Benzhydryl 2-chloroethyl ether**. Given the limited availability of a specific Safety Data Sheet (SDS) for this compound, the following recommendations are synthesized from safety data for structurally similar and potentially hazardous chemicals, such as Bis(2-chloroethyl) ether. It is imperative to treat **Benzhydryl 2-chloroethyl ether** with a high degree of caution, assuming it may share hazards with these related compounds.

## Chemical and Physical Properties

A summary of the known properties of **Benzhydryl 2-chloroethyl ether** and a related compound is provided below for reference.

Property	Benzhydryl 2-chloroethyl ether	Bis(2-chloroethyl) ether (for comparison)
CAS Number	32669-06-0[1][2]	111-44-4[3]
Molecular Formula	C15H15ClO[1][2]	C4H8Cl2O[4]
Molecular Weight	246.73 g/mol [1][2][5]	143.01 g/mol
Appearance	Yellow Oil[1]	Colorless, nonflammable liquid with a strong unpleasant odor[6]
Storage	2-8°C Refrigerator[1]	Store in a well-ventilated place. Keep container tightly closed.[3]

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is essential to minimize exposure. The following table outlines the recommended PPE for handling **Benzhydryl 2-chloroethyl ether**, categorized by the level of protection.

PPE Category	Level C Protection (Standard Laboratory Operations)	Level B Protection (Higher Risk Operations or Spills)
Respiratory Protection	Full-face or half-mask air-purifying respirator with organic vapor cartridges.[7][8]	Positive-pressure, self-contained breathing apparatus (SCBA) or a positive-pressure supplied-air respirator with escape SCBA.[7][8]
Eye and Face Protection	Chemical safety goggles and a face shield.[9][10]	Included with the full-facepiece respirator.
Hand Protection	Double-gloving with chemically resistant gloves (e.g., Nitrile or Neoprene).[9] Ensure gloves are compliant with EN 374 standard.[5]	Inner and outer chemical-resistant gloves.[7][8]
Body Protection	Chemical-resistant lab coat or coveralls.[9]	Chemical-resistant clothing (e.g., hooded two-piece chemical splash suit or disposable chemical-resistant coveralls).[7][8]
Foot Protection	Chemical-resistant, steel-toed boots or shoes.[8][10]	Outer chemical-resistant boots.[8]

## Operational and Disposal Plans

### Handling Procedures:

- Preparation:
  - Work in a well-ventilated area, preferably within a chemical fume hood.[3]
  - Ensure all necessary PPE is readily available and in good condition.
  - Have spill control materials (e.g., absorbent pads, sand) accessible.[3]

- During Handling:
  - Avoid direct contact with skin, eyes, and clothing.[3]
  - Do not breathe vapors or mists.[3]
  - Use non-sparking tools and avoid sources of ignition.[3][11]
  - Wash hands thoroughly after handling.[3]
- Storage:
  - Store in a cool, dry, and well-ventilated place in a tightly closed container.[5]
  - Keep away from incompatible materials such as strong oxidizing agents and strong bases.  
[11]

#### Disposal Plan:

- Unused Product: Dispose of as hazardous waste through a licensed disposal company.[5]  
Do not mix with other waste.
- Contaminated Materials: Any materials that come into contact with **Benzhydriyl 2-chloroethyl ether**, including gloves, absorbent pads, and empty containers, should be treated as hazardous waste and disposed of accordingly.[5]
- Containers: Handle uncleaned containers as you would the product itself.

## Emergency Procedures

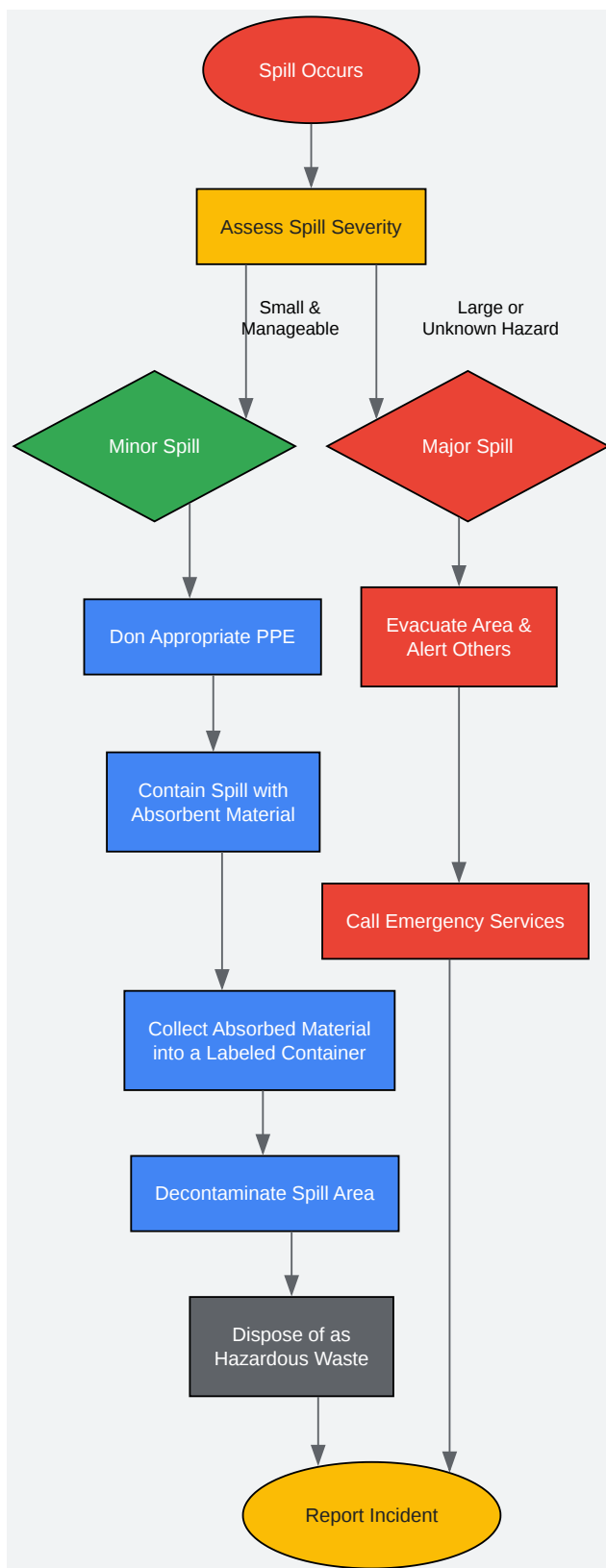
#### Exposure Response:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][5]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes.[3][5] Seek immediate medical attention.[3]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3] Remove contact lenses if present and easy to do.[12] Seek immediate medical attention.[3]
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[5] Seek immediate medical attention.[3]

#### Spill Response Workflow:

The following diagram illustrates the procedural flow for responding to a chemical spill.



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Caption: Workflow for Chemical Spill Response.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)